

# literature review on pentaerythritol triacrylate applications

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## Compound of Interest

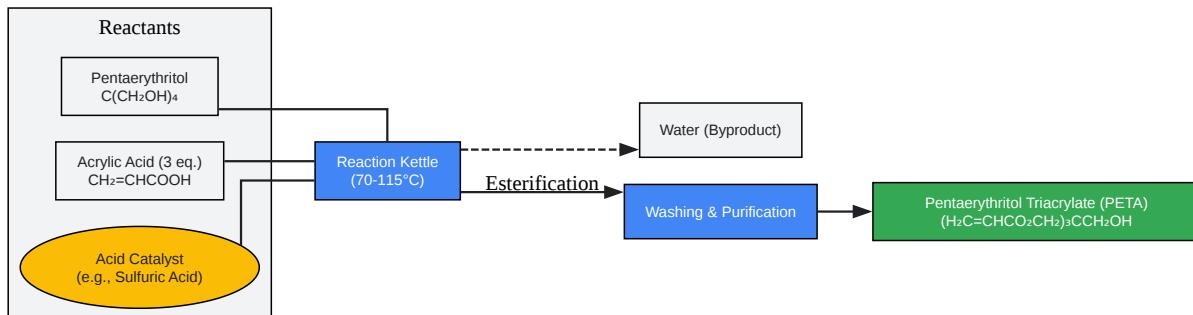
Compound Name: *Pentaerythritol triacrylate*

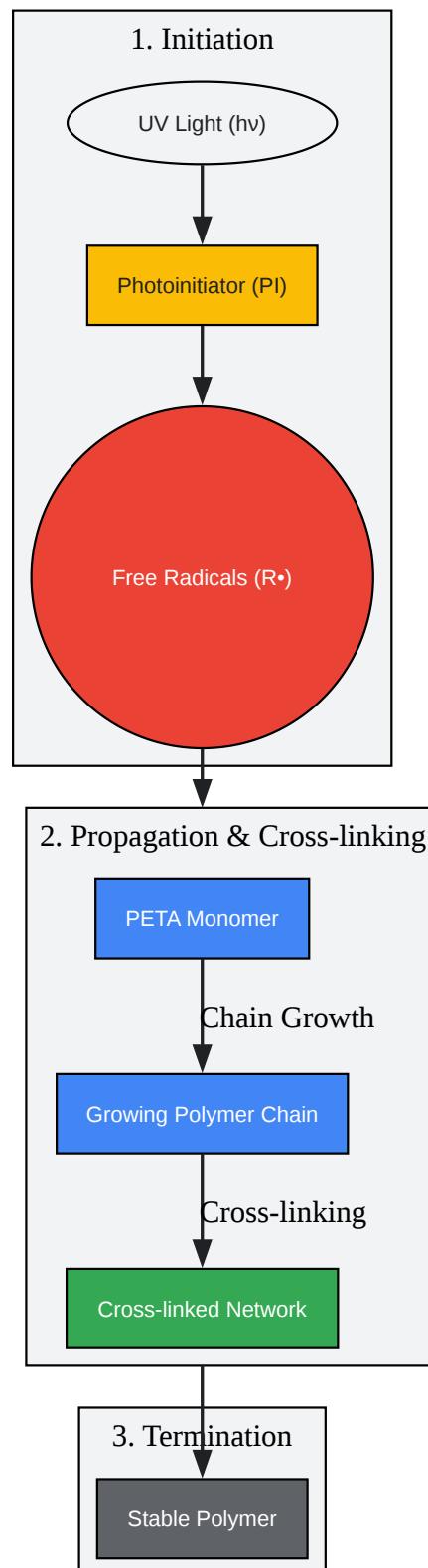
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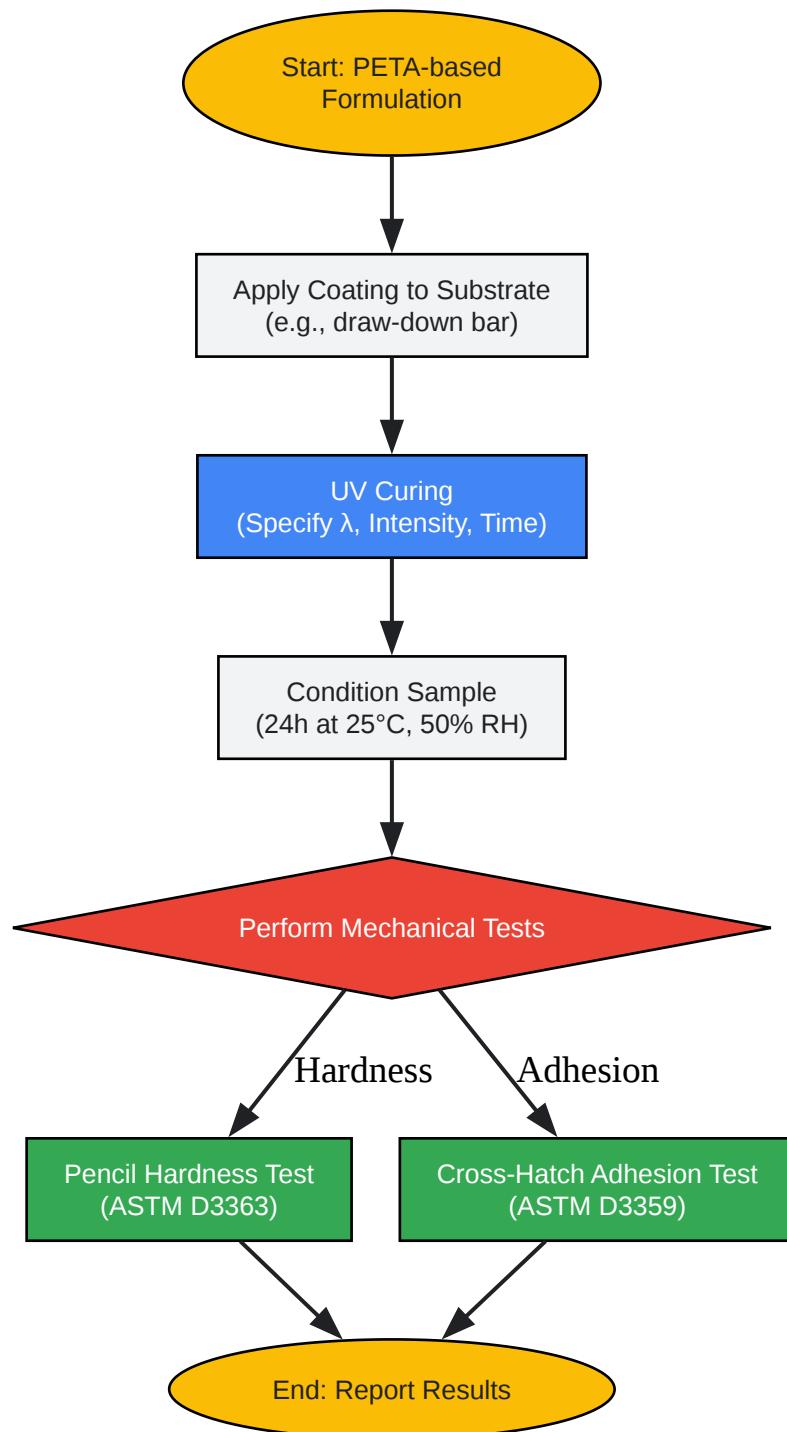
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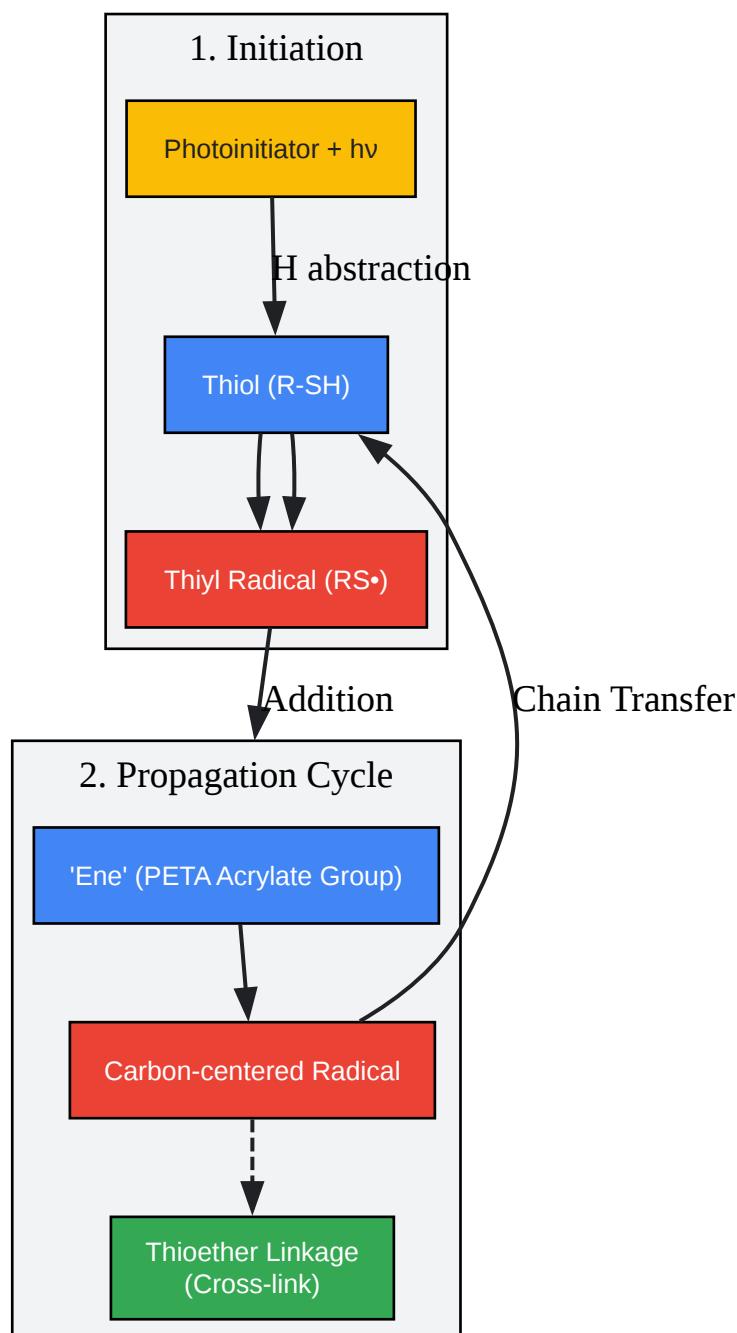
## Synthesis and Polymerization

The primary industrial method for producing PETA is the direct esterification of pentaerythritol with acrylic acid, typically using an acid catalyst.<sup>[3][4]</sup> The reaction involves the esterification of three of the four hydroxyl groups on the pentaerythritol molecule.<sup>[4]</sup>









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## References

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